

MCC950: A Foundational Guide to its Role in Innate Immunity

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Compound of Interest

Compound Name: MCC950 sodium

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Executive Summary

MCC950 is a potent and highly specific small-molecule inhibitor of the NLRP3 inflammasome, a critical component of the innate immune system.^{[1][2]} Its ability to selectively block the activation of the NLRP3 inflammasome has positioned it as a valuable research tool and a potential therapeutic agent for a wide range of inflammatory and autoimmune diseases.^{[3][4][5]} This technical guide provides an in-depth overview of the foundational research on MCC950, including its mechanism of action, quantitative efficacy, and detailed experimental protocols.

Introduction to the NLRP3 Inflammasome and MCC950

The innate immune system relies on pattern recognition receptors (PRRs) to detect pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs).^[6] The NOD-like receptor pyrin domain-containing protein 3 (NLRP3) is a key intracellular PRR that, upon activation, assembles a multi-protein complex known as the NLRP3 inflammasome.^{[1][6]} This complex, comprising NLRP3, the adaptor protein ASC, and pro-caspase-1, serves as a platform for the activation of caspase-1.^{[3][7]} Activated caspase-1 then proteolytically cleaves the pro-inflammatory cytokines pro-interleukin-1 β (pro-IL-1 β) and pro-interleukin-18 (pro-IL-18) into their mature, active forms, and also cleaves Gasdermin D (GSDMD) to induce a form of inflammatory cell death called pyroptosis.^{[1][8]}

Aberrant activation of the NLRP3 inflammasome is implicated in the pathogenesis of numerous diseases, including cryopyrin-associated periodic syndromes (CAPS), type 2 diabetes, atherosclerosis, multiple sclerosis, and Alzheimer's disease.[3][4] MCC950 has emerged as a pivotal tool for studying the role of the NLRP3 inflammasome in these conditions and as a promising therapeutic candidate.[3][4][9]

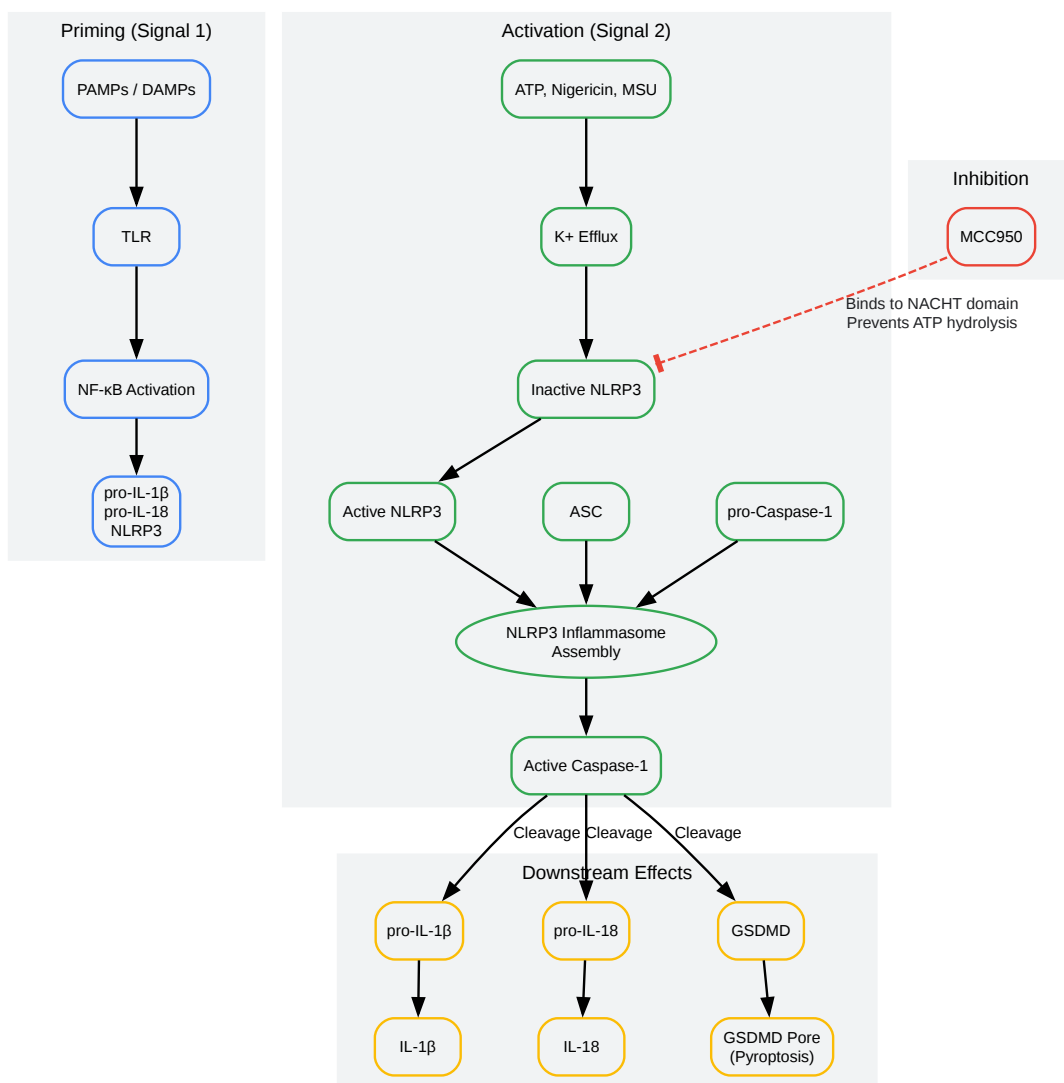
Mechanism of Action of MCC950

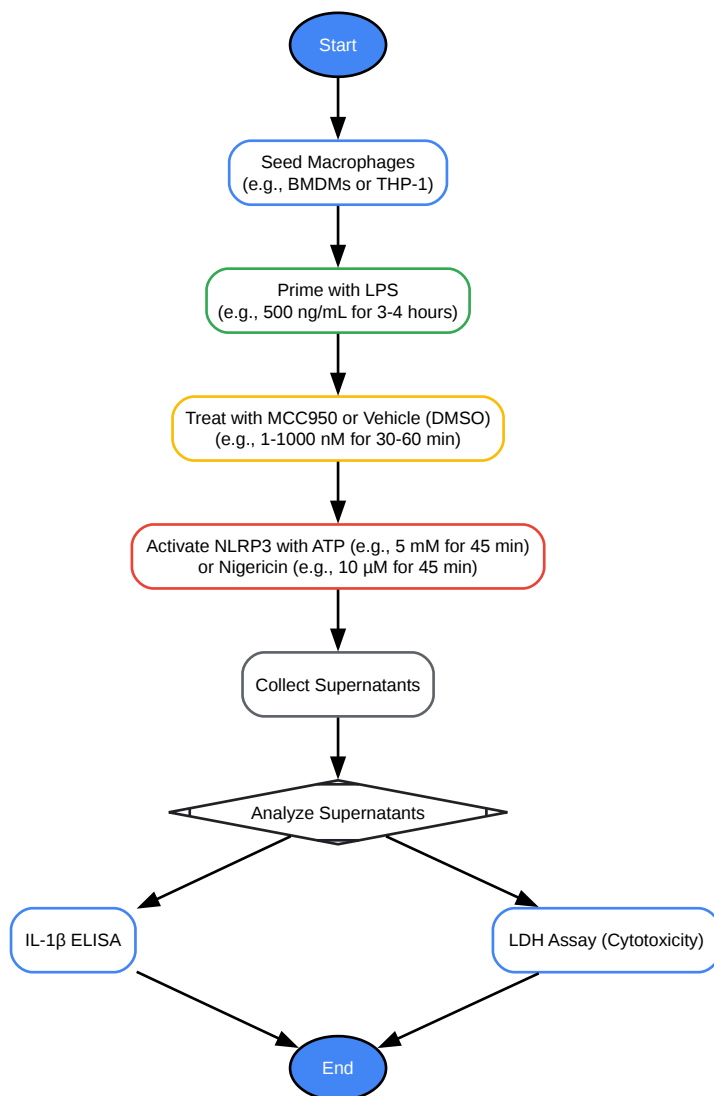
MCC950 exerts its inhibitory effect through a direct interaction with the NLRP3 protein.[1][10] Specifically, it targets the NACHT domain of NLRP3, which possesses ATPase activity essential for its oligomerization and activation.[1][11][12]

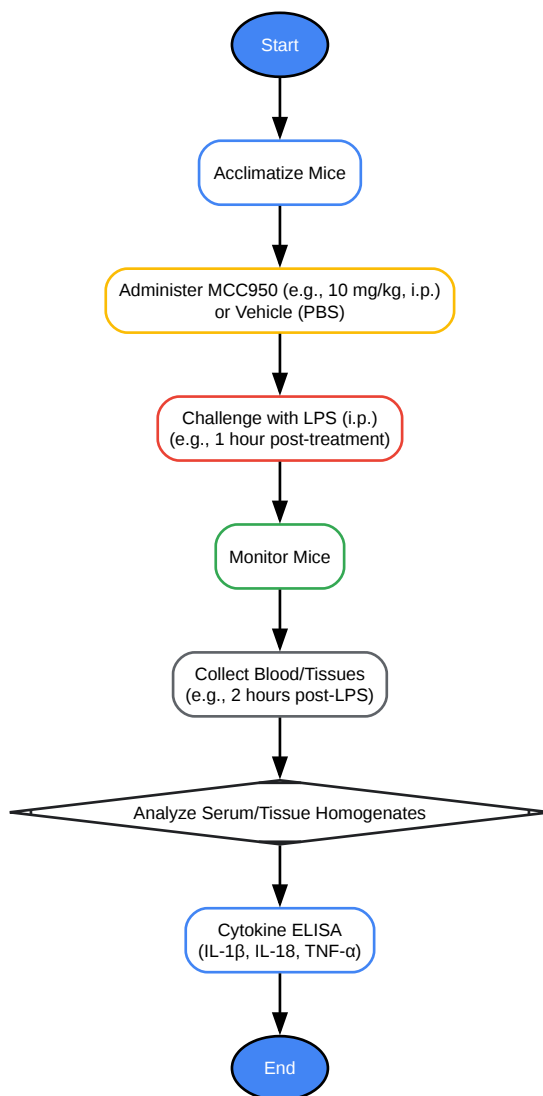
Key aspects of MCC950's mechanism of action include:

- **Direct Binding to NLRP3:** MCC950 directly binds to the Walker B motif within the NACHT domain of NLRP3.[1][10] This interaction locks NLRP3 in an inactive, closed conformation.[1][8]
- **Inhibition of ATP Hydrolysis:** By binding to the ATP-hydrolysis motif, MCC950 prevents NLRP3 from hydrolyzing ATP to ADP, a critical step for the conformational changes required for its activation and oligomerization.[1][10][13]
- **Blockade of Inflammasome Assembly:** By keeping NLRP3 in an inactive state, MCC950 prevents the recruitment of the adaptor protein ASC and subsequent caspase-1 activation.[3][12]
- **Specificity:** MCC950 is highly specific for the NLRP3 inflammasome and does not inhibit other inflammasomes such as AIM2, NLRC4, or NLRP1.[1][3]

The following diagram illustrates the canonical NLRP3 inflammasome activation pathway and the inhibitory action of MCC950.







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